

Essential Safety and Logistics for Handling (2-Bromoethyl)cyclopropane

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Compound of Interest

Compound Name: (2-Bromoethyl)cyclopropane

Cat. No.: B145715

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety protocols and logistical plans for the use of **(2-Bromoethyl)cyclopropane**, a flammable and irritant chemical compound. Adherence to these guidelines is critical to ensure personal safety and regulatory compliance in the laboratory.

Chemical and Physical Properties

(2-Bromoethyl)cyclopropane is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^[1] A summary of its key chemical and physical properties is provided below.

Property	Value
Molecular Formula	C ₅ H ₉ Br
Molecular Weight	149.03 g/mol ^{[1][2]}
Appearance	Colorless Oil ^[3]
CAS Number	36982-56-6 ^[1]
Density	1.433 ± 0.06 g/cm ³ ^[3]
Flash Point	39.2 ± 13.6 °C ^[3]
Boiling Point	105 - 107 °C

Hazard Identification and Classification

This compound is classified with multiple hazards, requiring careful handling to avoid exposure.

Hazard Classification	GHS Hazard Code	Hazard Statement	GHS Pictogram
Flammable liquids	H226	Flammable liquid and vapor[1]	GHS02 (Flame)
Skin corrosion/irritation	H315	Causes skin irritation[1]	GHS07 (Exclamation Mark)
Serious eye damage/eye irritation	H319	Causes serious eye irritation[1]	GHS07 (Exclamation Mark)
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335	May cause respiratory irritation[1]	GHS07 (Exclamation Mark)

Operational Plan: Step-by-Step Handling Protocol

All work with **(2-Bromoethyl)cyclopropane** must be conducted in a well-ventilated laboratory, inside a certified chemical fume hood.[4] An operational safety shower and eyewash station must be immediately accessible.[5][6]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory.

Protection Type	Required Equipment	Specifications and Rationale
Eye & Face Protection	Chemical safety goggles and face shield	Goggles should be tight-sealing. ^[7] A face shield provides additional protection from splashes.
Hand Protection	Appropriate protective gloves	Wear gloves to prevent skin exposure. ^{[4][6]} Nitrile or neoprene gloves are generally recommended for halogenated organic compounds, but always check the manufacturer's glove compatibility chart.
Skin & Body Protection	Laboratory coat and appropriate protective clothing	Wear a flame-retardant lab coat and clothing that covers all exposed skin to prevent contact. ^{[4][6]}
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	To be used if exposure limits are exceeded or if irritation is experienced. A recommended filter type is for low boiling organic solvents (Type AX, Brown, conforming to EN371). ^[4]

Chemical Handling

- Preparation: Before handling, ensure all required PPE is donned correctly.
- Aliquotting/Transfer: Use only non-sparking, spark-proof, and explosion-proof tools and equipment for transfers to avoid ignition sources.^{[4][6]} Ground and bond containers when transferring material.^[6] Perform all transfers slowly and carefully to minimize the generation of aerosols or splashes.

- Post-Handling: After handling, thoroughly wash hands and any potentially exposed skin with soap and water. Decontaminate the work area to prevent secondary exposure.

Storage

Store **(2-Bromoethyl)cyclopropane** in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.^{[8][9]} The storage container should be tightly closed.^{[4][6]} Recommended storage is often at 2-8°C, in a sealed, dry, and light-proof container.^[2] Keep away from heat, sparks, open flames, and other sources of ignition.^{[4][6]}

Disposal Plan

All waste containing **(2-Bromoethyl)cyclopropane**, including empty containers, contaminated absorbents, and used PPE, must be treated as hazardous waste.

Waste Segregation and Collection

- Liquid Waste: Collect all liquid waste containing **(2-Bromoethyl)cyclopropane** in a designated, properly labeled, and sealed hazardous waste container. The container should be compatible with halogenated organic compounds.
- Solid Waste: Contaminated solid waste, such as absorbent materials, gloves, and pipette tips, should be collected in a separate, clearly labeled hazardous waste container.

Spill Management

In the event of a spill:

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.
- Ventilate: Ensure the chemical fume hood is operational to manage vapors.
- Containment: For small spills, use an inert absorbent material (e.g., sand, dry lime, or soda ash) to soak up the substance.^[6]
- Cleanup: Use spark-proof tools to collect the absorbed material and place it in a suitable, closed container for disposal.^{[4][6]}

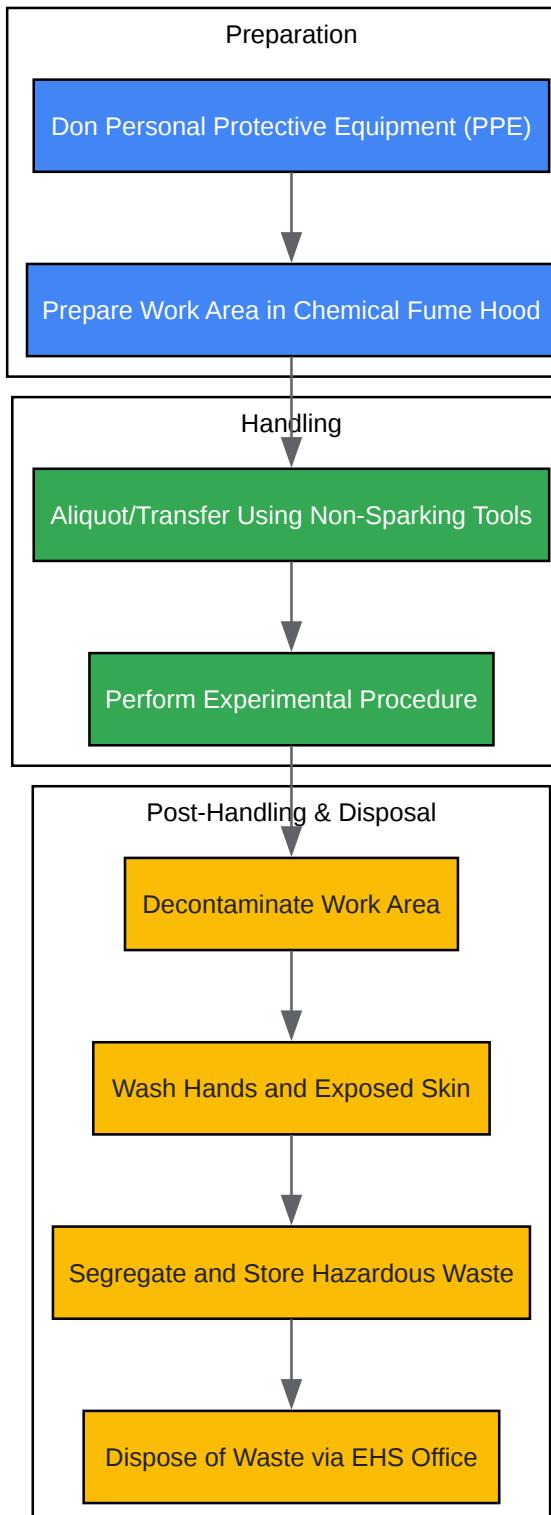
- Decontaminate: Thoroughly clean the spill area.

Final Disposal

Dispose of all hazardous waste through your institution's designated environmental health and safety (EHS) office. Do not dispose of **(2-Bromoethyl)cyclopropane** down the drain.^{[8][10]} All disposal methods must comply with local, regional, and national regulations.

Workflow for Safe Handling of (2-Bromoethyl)cyclopropane

Safe Handling Workflow for (2-Bromoethyl)cyclopropane

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Caption: Logical workflow for the safe handling of **(2-Bromoethyl)cyclopropane**.

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